

"Physical and chemical properties of Sodium hydrosulfide relevant to lab use"

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Compound of Interest

Compound Name: Sodium hydrosulfide

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Sodium Hydrosulfide: A Technical Guide for Laboratory Applications

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **sodium hydrosulfide** (NaHS) pertinent to its application in laboratory settings, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. This document details quantitative data, experimental protocols, and key signaling pathways influenced by NaHS as a hydrogen sulfide (H₂S) donor. All quantitative data are summarized in structured tables for ease of reference. Detailed methodologies for key experiments are provided, and mandatory visualizations of signaling pathways and experimental workflows are rendered using Graphviz (DOT language).

Introduction

Sodium hydrosulfide is an inorganic compound with the chemical formula NaHS. It is the product of the half-neutralization of hydrogen sulfide (H₂S) with sodium hydroxide.^[1] In the laboratory, NaHS is a versatile reagent, serving as a source of hydrosulfide ions (HS⁻) and as a potent H₂S donor in biological systems. Its utility spans organic synthesis, analytical chemistry, and, increasingly, biomedical research, where it is used to investigate the physiological roles of H₂S as a gasotransmitter. This guide aims to consolidate the essential

technical information required for the safe and effective use of NaHS in a research environment.

Physical and Chemical Properties

Sodium hydrosulfide is a colorless, hygroscopic solid with a characteristic "rotten egg" odor due to hydrolysis by atmospheric moisture, which releases hydrogen sulfide.^[1] It is commercially available in anhydrous and hydrated forms, as well as in solution.

Quantitative Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **sodium hydrosulfide** and its common forms.

Table 1: General Physical and Chemical Properties of **Sodium Hydrosulfide**

Property	Value	References
Chemical Formula	NaHS	[1]
Molar Mass	56.06 g/mol	[1]
Appearance	Off-white, deliquescent solid	[1]
Density	1.79 g/cm ³	[1]
Melting Point	350 °C (662 °F; 623 K) (anhydrous)	[1]
52-54 °C (hydrate)		
55 °C (dihydrate)	[1]	
22 °C (trihydrate)	[1]	
Boiling Point	Decomposes	
Solubility in Water	50 g/100 mL (22 °C)	[1]
Solubility	Soluble in alcohol and ether	[1]
pKa (of HS ⁻)	~19	
pH of Solution	11.5 - 12.5 (strongly alkaline)	

Table 2: Properties of Aqueous **Sodium Hydrosulfide** Solutions

Property	Value	References
Appearance	Yellow to dark green liquid	
Odor	Hydrogen sulfide (rotten egg)	
Boiling Point	123 - 132 °C	
Specific Gravity	1.15 - 1.33	

Reactivity and Incompatibilities

Sodium hydrosulfide is a reactive chemical, and a thorough understanding of its reactivity is crucial for safe handling.

- **Reaction with Acids:** NaHS reacts vigorously with acids to release highly toxic and flammable hydrogen sulfide gas.^[2]
- **Reaction with Oxidizing Agents:** It can react violently with strong oxidizing agents.
- **Incompatible Materials:** **Sodium hydrosulfide** solutions are corrosive to metals such as copper, zinc, and aluminum, as well as their alloys (e.g., brass, bronze).^[3]
- **Air Sensitivity:** When exposed to air, NaHS undergoes autoxidation, gradually forming polysulfides, thiosulfate, and sulfate. It also absorbs carbon dioxide to form sodium carbonate.

Experimental Protocols

This section provides detailed methodologies for common laboratory procedures involving **sodium hydrosulfide**.

Preparation of a Standard Sodium Hydrosulfide Solution

Objective: To prepare an aqueous solution of **sodium hydrosulfide** for use in experiments.

Materials:

- **Sodium hydrosulfide** (NaHS), solid (anhydrous or hydrate)
- Deionized water, deoxygenated
- Nitrogen gas
- Glassware (beaker, volumetric flask, graduated cylinder)
- Magnetic stirrer and stir bar

Procedure:

- Deoxygenate the deionized water by bubbling with nitrogen gas for at least 30 minutes. This is critical to prevent the oxidation of NaHS.
- Weigh the desired amount of NaHS solid in a fume hood. Due to its hygroscopic nature, this should be done quickly.
- In the fume hood, add the weighed NaHS to a beaker containing a magnetic stir bar and a portion of the deoxygenated water.
- Stir the mixture until the solid is completely dissolved.
- Carefully transfer the solution to a volumetric flask.
- Rinse the beaker with small portions of deoxygenated water and add the rinsings to the volumetric flask.
- Bring the solution to the final volume with deoxygenated water.
- Stopper the flask and invert several times to ensure homogeneity.
- The solution should be used fresh and stored under a nitrogen atmosphere to minimize degradation.^[4]

Iodometric Titration for the Determination of Sodium Hydrosulfide Concentration

Objective: To determine the concentration of a **sodium hydrosulfide** solution.

Principle: Sulfide is reacted with an excess of a standard iodine solution in an acidic medium. The remaining unreacted iodine is then titrated with a standard sodium thiosulfate solution using a starch indicator.

Materials:

- **Sodium hydrosulfide** solution (sample)
- Standard iodine solution (0.01 N)

- Standard sodium thiosulfate solution (0.01 N)
- Concentrated hydrochloric acid
- Starch indicator solution
- Buret, pipettes, Erlenmeyer flasks

Procedure:

- Pipette a known volume of the **sodium hydrosulfide** sample into a 250 mL Erlenmeyer flask. To minimize H₂S loss, the tip of the pipette should be below the surface of the liquid in the flask.
- Add an excess of the standard 0.01 N iodine solution to the flask and mix.
- Immediately add concentrated hydrochloric acid to the flask.
- Titrate the excess iodine with the standard 0.01 N sodium thiosulfate solution until the solution becomes a pale straw color.
- Add a few drops of the starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate until the blue color disappears. This is the endpoint.
- Perform a blank titration using deionized water instead of the NaHS sample.
- Calculate the concentration of **sodium hydrosulfide** in the sample based on the difference in the volume of sodium thiosulfate used for the blank and the sample.^[5]

Reduction of an Aromatic Nitro Compound

Objective: To demonstrate the use of **sodium hydrosulfide** as a reducing agent in organic synthesis.

Reaction: $\text{R-NO}_2 + \text{NaHS} \rightarrow \text{R-NH}_2$

Materials:

- Aromatic nitro compound (e.g., o-nitrophenol)
- **Sodium hydrosulfide**
- Ethanol
- Water
- Hydrochloric acid
- Sodium hydroxide
- Reflux apparatus, stirring equipment, separatory funnel, distillation apparatus

Procedure:

- Dissolve the aromatic nitro compound in ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Prepare a solution of **sodium hydrosulfide** in a mixture of ethanol and water.
- Slowly add the **sodium hydrosulfide** solution to the solution of the nitro compound with stirring.
- Heat the reaction mixture to reflux for a specified time, monitoring the reaction progress by thin-layer chromatography.
- After the reaction is complete, cool the mixture and remove the ethanol by rotary evaporation.
- Add water to the residue and extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the organic extract with water and then with a dilute hydrochloric acid solution to extract the amine product as its hydrochloride salt.

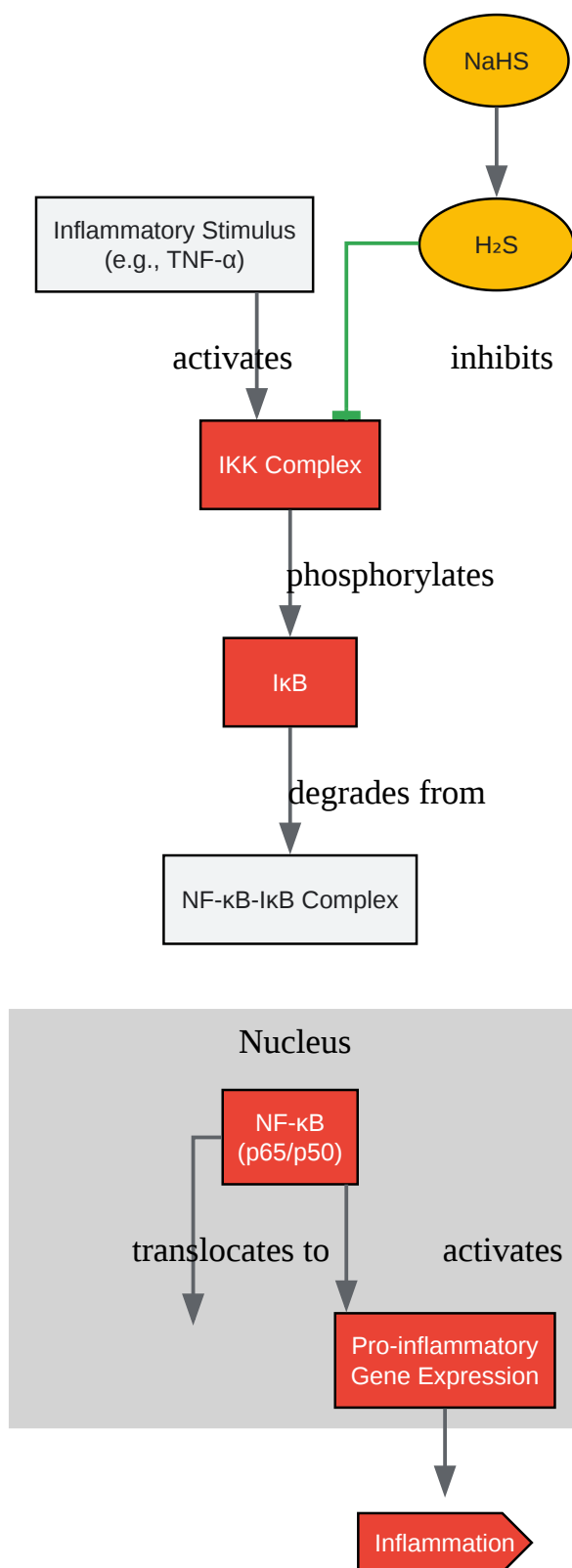
- Separate the aqueous layer and neutralize it with a sodium hydroxide solution to liberate the free amine.
- Extract the amine with an organic solvent, dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), and remove the solvent to obtain the crude product.
- Purify the product by distillation or recrystallization.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Role in Signaling Pathways and Drug Development

Sodium hydrosulfide is widely used in biomedical research as a donor of hydrogen sulfide (H_2S), a gasotransmitter with significant roles in various physiological and pathophysiological processes. This has made NaHS a valuable tool in drug development for conditions such as cardiovascular diseases, inflammation, and neurodegenerative disorders.

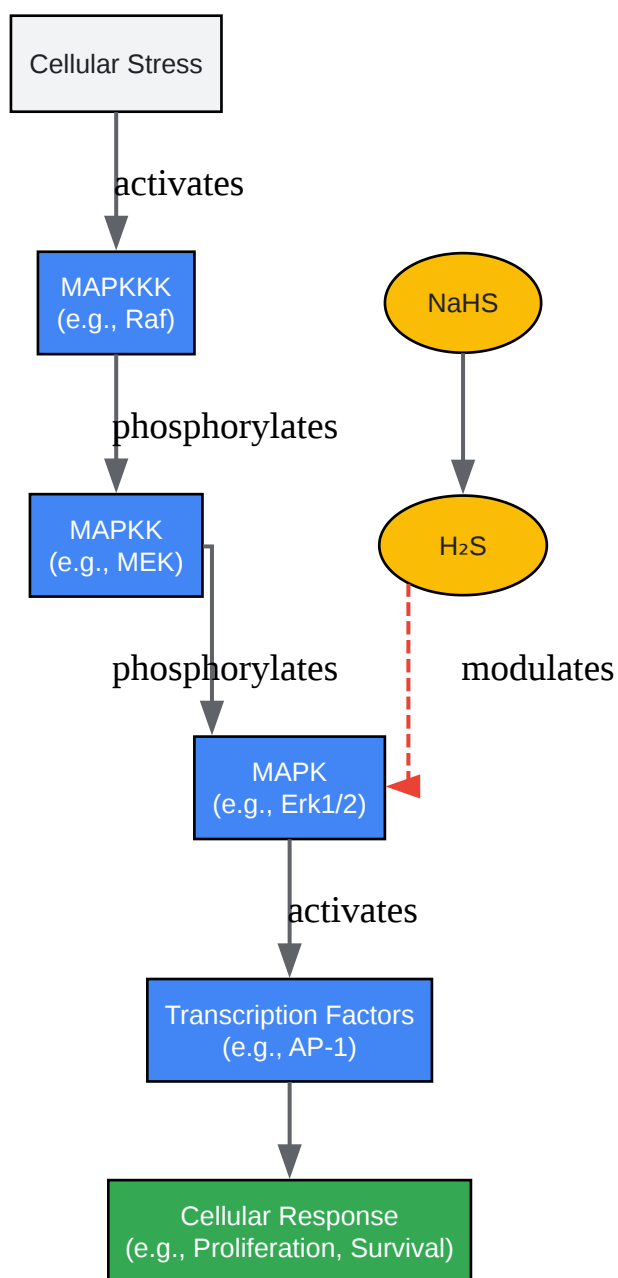
H_2S -Mediated Signaling Pathways

The following diagrams, generated using the DOT language for Graphviz, illustrate the involvement of H_2S in key signaling pathways.



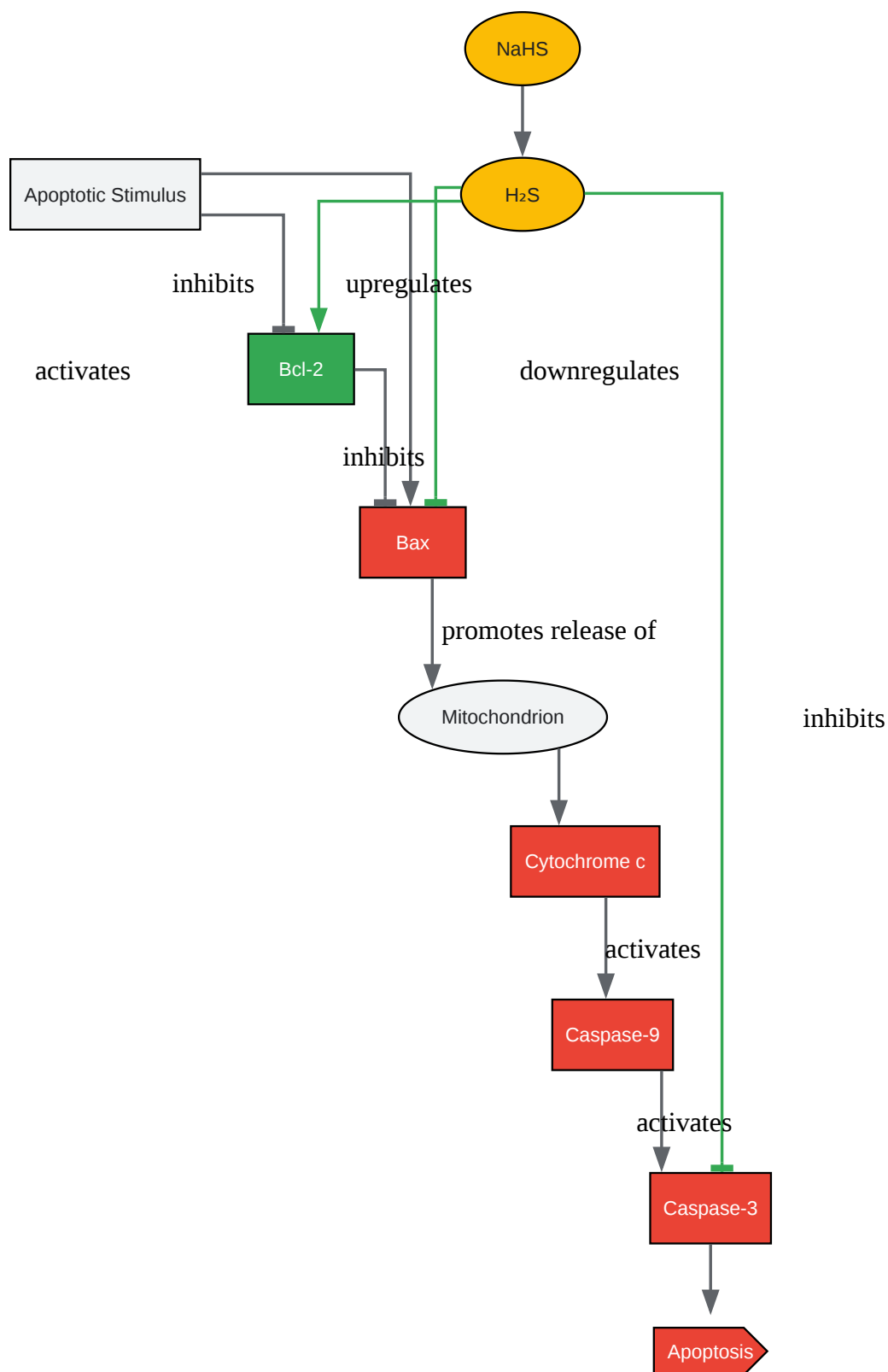
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Caption: H₂S-mediated inhibition of the NF-κB signaling pathway.[9][10]



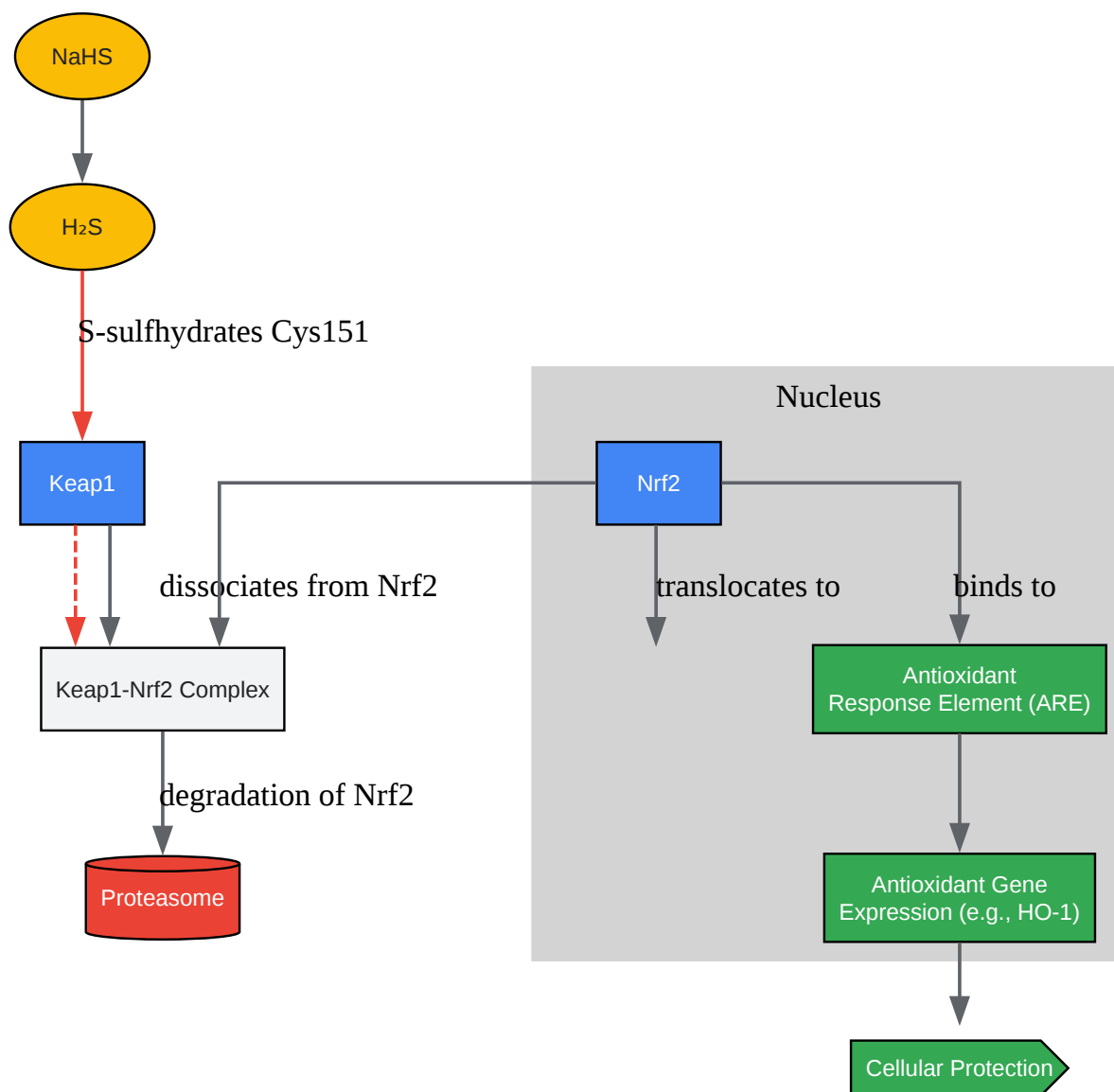
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Caption: Modulation of the MAPK/Erk signaling pathway by H₂S.[2][6]



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Caption: H₂S-mediated regulation of the intrinsic apoptosis pathway.[3][9][11]

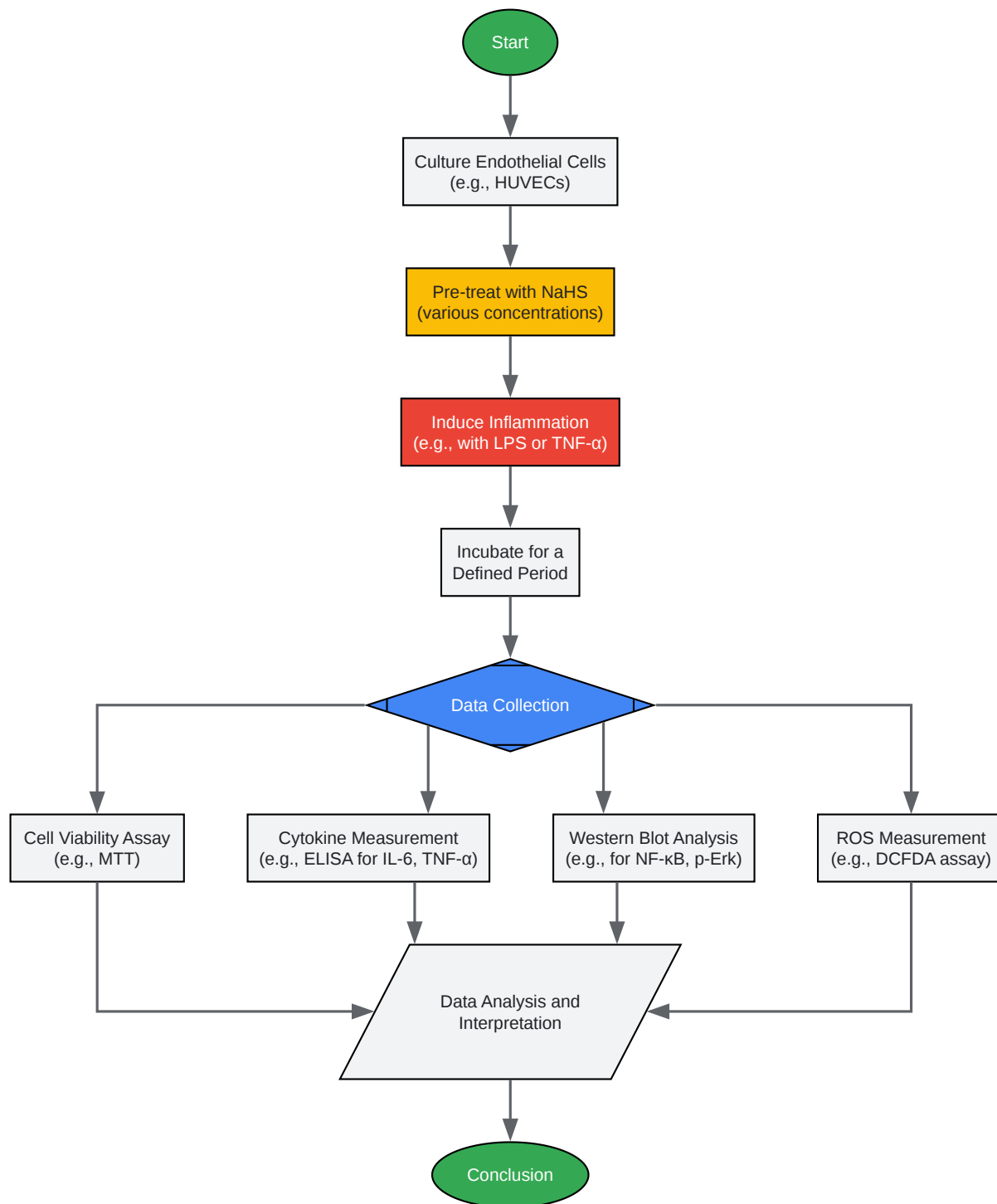


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Caption: H₂S activation of the Keap1-Nrf2 antioxidant pathway.[12][13][14][15][16]

Experimental Workflow for Studying NaHS Effects on Cells

The following diagram illustrates a typical experimental workflow for investigating the effects of **sodium hydrosulfide** on a cellular process, such as inflammation in endothelial cells.



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